

Replicating Biological Effects of Sophoraflavanones: A Comparative Guide

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Compound of Interest

Compound Name: Sophoraflavanone H

Cat. No.: B1496117

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An objective analysis of the biological activities of Sophoraflavanone G, a close analog of **Sophoraflavanone H**, to provide a framework for replicating published findings. Due to limited published data on **Sophoraflavanone H**, this guide focuses on the extensively studied Sophoraflavanone G as a comparative benchmark.

Sophoraflavanone H and its analogs, such as Sophoraflavanone G (SG), are prenylated flavonoids isolated from plants of the Sophora genus.[1] These compounds have garnered significant interest within the scientific community for their potential therapeutic applications, including anti-inflammatory, anticancer, and antimicrobial properties.[1][2] This guide provides a comprehensive overview of the reported biological effects of Sophoraflavanone G, complete with experimental data, detailed protocols, and visual diagrams of the signaling pathways involved, to assist researchers in replicating and building upon these findings.

Anticancer Activity

Sophoraflavanone G has demonstrated notable cytotoxic effects against various cancer cell lines. A key mechanism of its anticancer activity is the induction of apoptosis and cell cycle arrest.

Table 1: Cytotoxic Effects of Sophoraflavanone G on Cancer Cell Lines

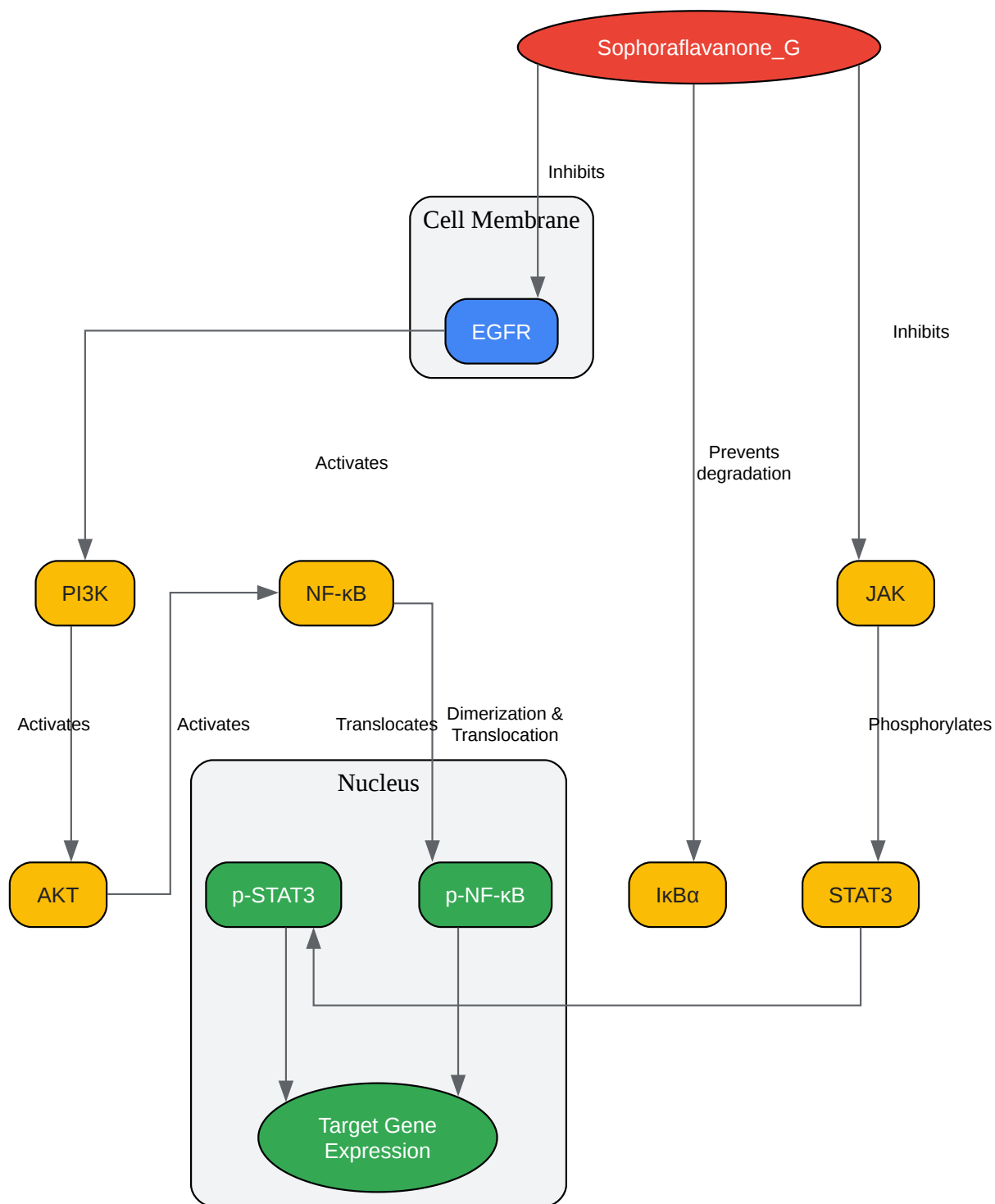
Cell Line	Cancer Type	Key Findings	IC50 Value	Reference
HL-60	Human Myeloid Leukemia	Suppressed proliferation, induced G0/G1 cell cycle arrest and apoptosis.	~20 μ M (at 48 hours)	[3]
MDA-MB-231	Triple-Negative Breast Cancer	Induced apoptosis, DNA fragmentation, and nuclear condensation; inhibited migration and invasion.	Not specified	[4][5]
Various	Human Cancer Cells	Inhibited STAT3 and NF- κ B signaling, leading to reduced proliferation and apoptosis.	Not specified	[2][6]

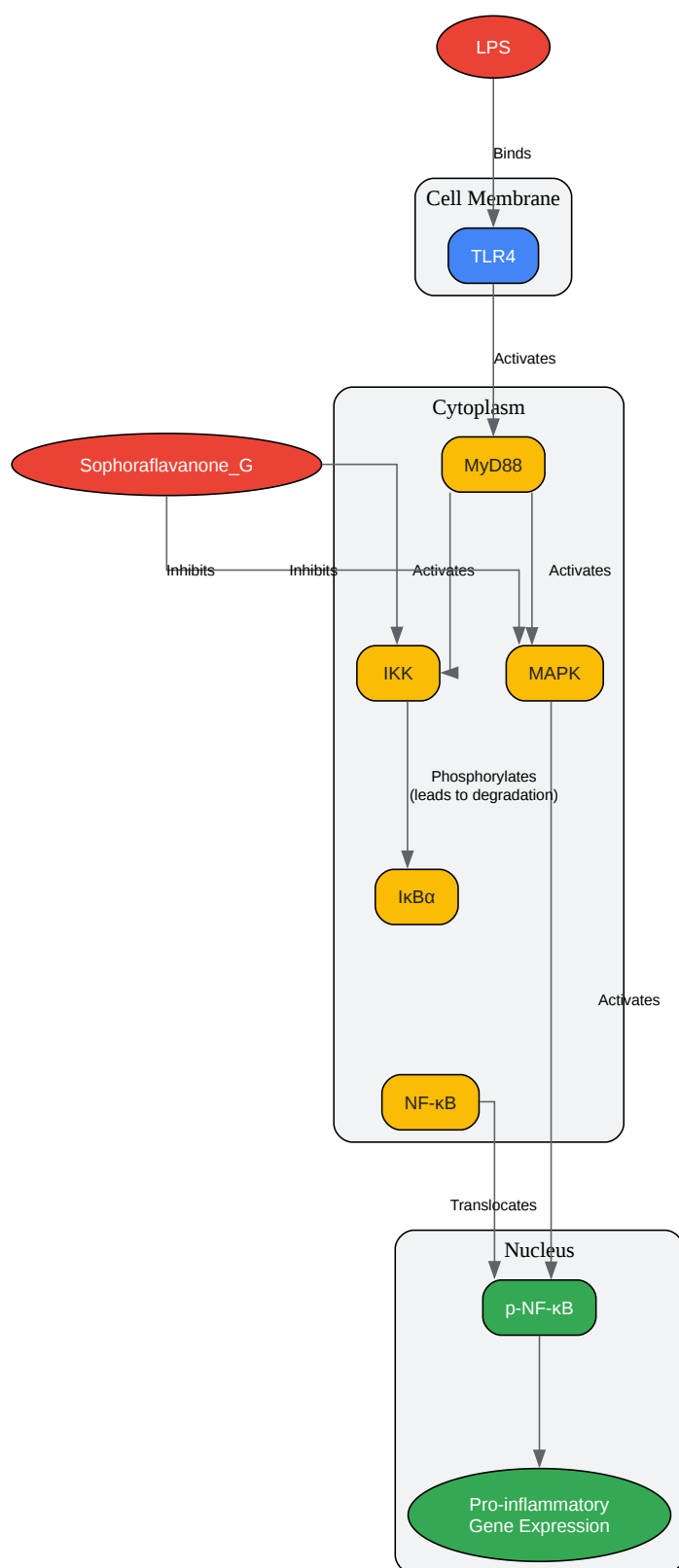
This protocol is a standard method for assessing the cytotoxic effects of a compound on cancer cells.

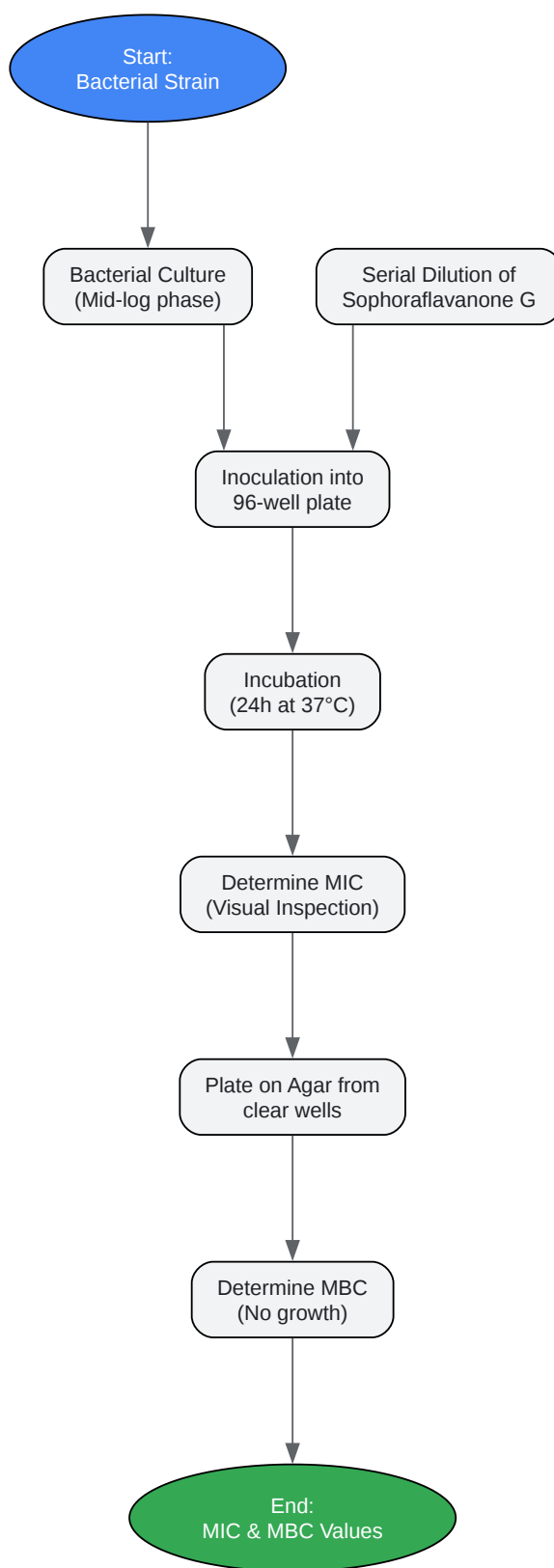
- **Cell Seeding:** Plate cancer cells (e.g., HL-60) in a 96-well plate at a density of 5×10^4 cells/well and incubate for 24 hours.
- **Compound Treatment:** Treat the cells with various concentrations of Sophoraflavanone G (e.g., 0, 5, 10, 20, 40 μ M) and incubate for a specified period (e.g., 24, 48, 72 hours).
- **MTT Addition:** Add 20 μ L of MTT solution (5 mg/mL in PBS) to each well and incubate for 4 hours at 37°C.
- **Formazan Solubilization:** Remove the medium and add 150 μ L of DMSO to each well to dissolve the formazan crystals.

- Absorbance Measurement: Measure the absorbance at 570 nm using a microplate reader.
- Data Analysis: Calculate the percentage of cell viability relative to the untreated control and determine the IC50 value, the concentration at which 50% of cell growth is inhibited.[3]

Sophoraflavanone G has been shown to modulate multiple signaling pathways involved in cancer progression. A primary target is the STAT3 signaling pathway, which is often aberrantly activated in cancer cells.[2][6] SG has also been found to inactivate the EGFR-PI3K-AKT signaling pathway in triple-negative breast cancer.[7]







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References

- 1. Sophoraflavanone G - Wikipedia [en.wikipedia.org]
- 2. researchgate.net [researchgate.net]
- 3. aacrjournals.org [aacrjournals.org]
- 4. Anti-Tumor Activities of Bioactive Phytochemicals in Sophora flavescens for Breast Cancer - PMC [pmc.ncbi.nlm.nih.gov]
- 5. reagents.alfa-chemistry.com [reagents.alfa-chemistry.com]
- 6. Sophoraflavanone G induces apoptosis of human cancer cells by targeting upstream signals of STATs - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Sophoraflavanone G suppresses the progression of triple-negative breast cancer via the inactivation of EGFR-PI3K-AKT signaling - PubMed [pubmed.ncbi.nlm.nih.gov]
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